

# 2,4,6-Triiodoaniline: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: **2,4,6-Triiodoaniline**

Cat. No.: **B1296100**

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CAS Number: 24154-37-8

This technical guide provides an in-depth overview of **2,4,6-Triiodoaniline**, a key intermediate in synthetic organic chemistry with significant applications in the development of pharmaceuticals, particularly as a precursor to iodinated contrast agents. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and characterization.

## Chemical and Physical Properties

**2,4,6-Triiodoaniline** is a substituted aniline derivative characterized by the presence of three iodine atoms at the 2, 4, and 6 positions of the benzene ring.<sup>[1]</sup> This high degree of iodination significantly influences its molecular weight and physical properties. The compound is typically a solid at room temperature, with a color ranging from beige to dark brown.<sup>[2]</sup>

Table 1: Physicochemical Properties of **2,4,6-Triiodoaniline**

Property	Value	Reference(s)
CAS Number	24154-37-8	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> I <sub>3</sub> N	[1]
Molecular Weight	470.82 g/mol	[1]
Appearance	Beige to dark brown solid	[2]
Purity	≥95%	[1]
Melting Point	Information not available	
Boiling Point	Information not available	
Solubility	Poorly soluble in water.	[3]

Table 2: Spectroscopic Data for **2,4,6-Triiodoaniline**

Spectroscopic Technique	Data	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 7.86 (s, 2H, Ar-H), δ 4.66 (br s, 2H, -NH <sub>2</sub> )	[1]
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> )	δ 147.0, 145.4, 83.0, 78.8 ppm	[1]
Mass Spectrometry (LC-ESI-QTOF)	Precursor Adduct [M+H] <sup>+</sup> : 471.7551 m/z	[4]
Infrared (IR) Spectroscopy	N-H stretching at ~3305 cm <sup>-1</sup> , C-I vibrations at 536 cm <sup>-1</sup>	[3]

## Synthesis of 2,4,6-Triiodoaniline

The primary method for the synthesis of **2,4,6-Triiodoaniline** is through the electrophilic iodination of aniline.<sup>[3]</sup> The strong activating and ortho-, para-directing effect of the amino group facilitates the introduction of three iodine atoms onto the aromatic ring.<sup>[3]</sup> A well-established and chemoselective method involves the use of potassium dichloroiodate (KICl<sub>2</sub>) in an acidic medium.<sup>[1][5]</sup>

# Experimental Protocol: Synthesis via Iodination with Potassium Dichloroiodate

This protocol describes a general procedure for the synthesis of **2,4,6-Triiodoaniline** from aniline.

## Materials:

- Aniline
- Potassium Dichloroiodate ( $KICl_2$ )
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Ethanol
- Dichloromethane (DCM)
- Sodium Bicarbonate Solution (saturated)
- Anhydrous Magnesium Sulfate

## Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and flask
- Standard glassware for extraction and filtration
- Rotary evaporator

**Procedure:**

- In a round-bottom flask equipped with a magnetic stirrer, prepare a solution of potassium dichloroiodate in dilute hydrochloric acid. An excess of the iodinating agent is typically used to ensure complete trisubstitution.[1]
- Cool the flask in an ice bath.
- Slowly add a solution of aniline in dilute hydrochloric acid to the stirred potassium dichloroiodate solution dropwise from a dropping funnel.[1] Maintain the temperature of the reaction mixture with the ice bath.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure the reaction goes to completion.
- The resulting precipitate is collected by vacuum filtration using a Büchner funnel.
- Wash the crude product with deionized water.
- The crude product is then dissolved in a suitable organic solvent, such as dichloromethane.
- The organic layer is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with deionized water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **2,4,6-Triiodoaniline** can be further purified by recrystallization from a suitable solvent, such as ethanol or dichloromethane, to yield the final product. A reported yield for a similar synthesis is 91%.[6]

## Applications in Research and Drug Development

**2,4,6-Triiodoaniline** serves as a crucial building block in various areas of chemical synthesis, with its most prominent application being in the medical field.

- Iodinated Contrast Agents (ICAs): The high atomic number of iodine makes its compounds effective at attenuating X-rays. **2,4,6-Triiodoaniline** is a key precursor in the synthesis of

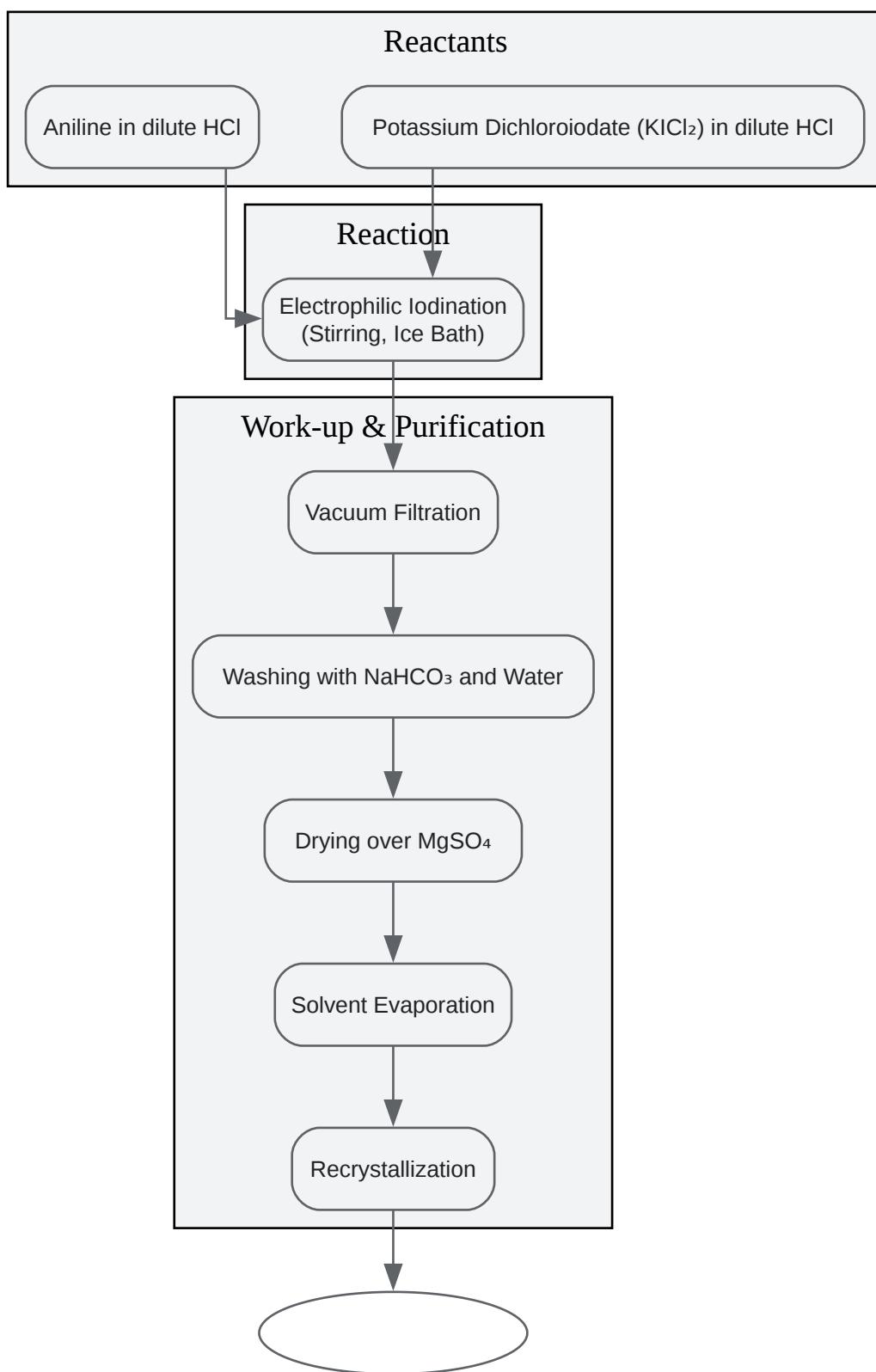
non-ionic X-ray contrast agents used in medical imaging techniques like computed tomography (CT) scans.

- **Organic Synthesis:** It is a valuable starting material for the synthesis of other multisubstituted aromatic compounds. For instance, it can be used to prepare 1,3,5-triiodobenzene.[5]
- **Medicinal Chemistry:** The biological activity of some **2,4,6-triiodoaniline** derivatives makes them of interest for further investigation in drug discovery.[2]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2,4,6-Triiodoaniline**.

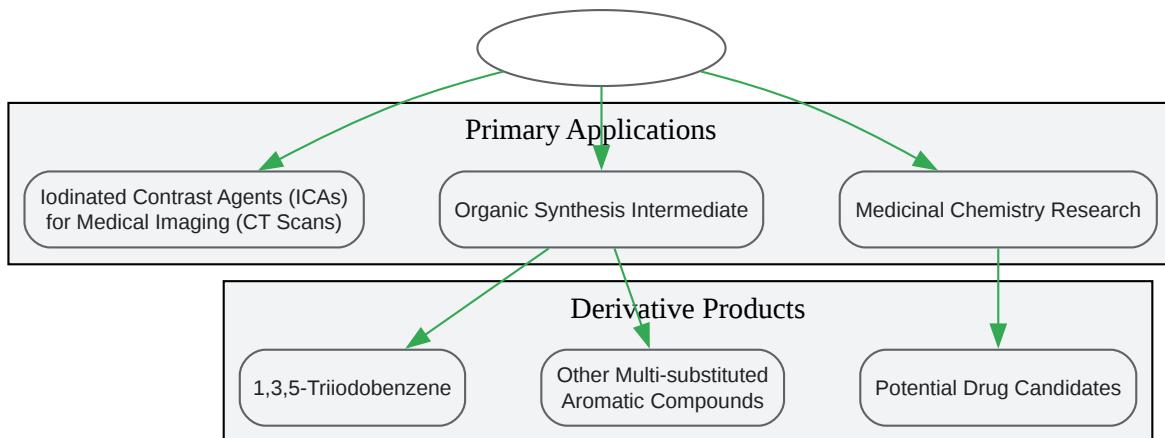


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Caption: Synthesis workflow for **2,4,6-Triiodoaniline**.

## Applications of 2,4,6-Triiodoaniline

This diagram outlines the key application areas of **2,4,6-Triiodoaniline**.



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Caption: Key applications of **2,4,6-Triiodoaniline**.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 2,4,6-Triiodoaniline | 24154-37-8 | Benchchem [benchchem.com]
- 4. 2,4,6-Triiodoaniline | C6H4I3N | CID 222556 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Synthesis of diiodo- and triiodoanilines by aniline iodination with potassium dichloroiodate and preparation of 1,3,5-triiodobenzene [inis.iaea.org]
- 6. cymitquimica.com [cymitquimica.com]

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